

Electrochemical sensor development using indigo-modified electrodes

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Compound of Interest

Compound Name: Indigo

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An electrochemical sensor is a device that transduces a chemical signal into an electrical signal. These sensors are widely used in various fields, including environmental monitoring, food safety, and clinical diagnostics, due to their high sensitivity, selectivity, and rapid response times. The development of novel electrode materials and modification strategies is crucial for enhancing the performance of electrochemical sensors.

Indigo, a natural dye with a long history of use in the textile industry, and its derivatives like **indigo** carmine, are also used as food colorants and in medical applications.^{[1][2]}

Consequently, the development of sensitive and reliable methods for the detection of these compounds is of significant importance for quality control and safety assessment. This application note focuses on the development and application of electrochemical sensors utilizing modified electrodes for the detection of **indigo** and its related compounds.

Principles of Operation

Electrochemical detection methods are based on the measurement of changes in electrical properties (such as current or potential) that occur as a result of a chemical reaction at the electrode surface. The two primary techniques discussed in this note are Cyclic Voltammetry (CV) and Differential Pulse Voltammetry (DPV).

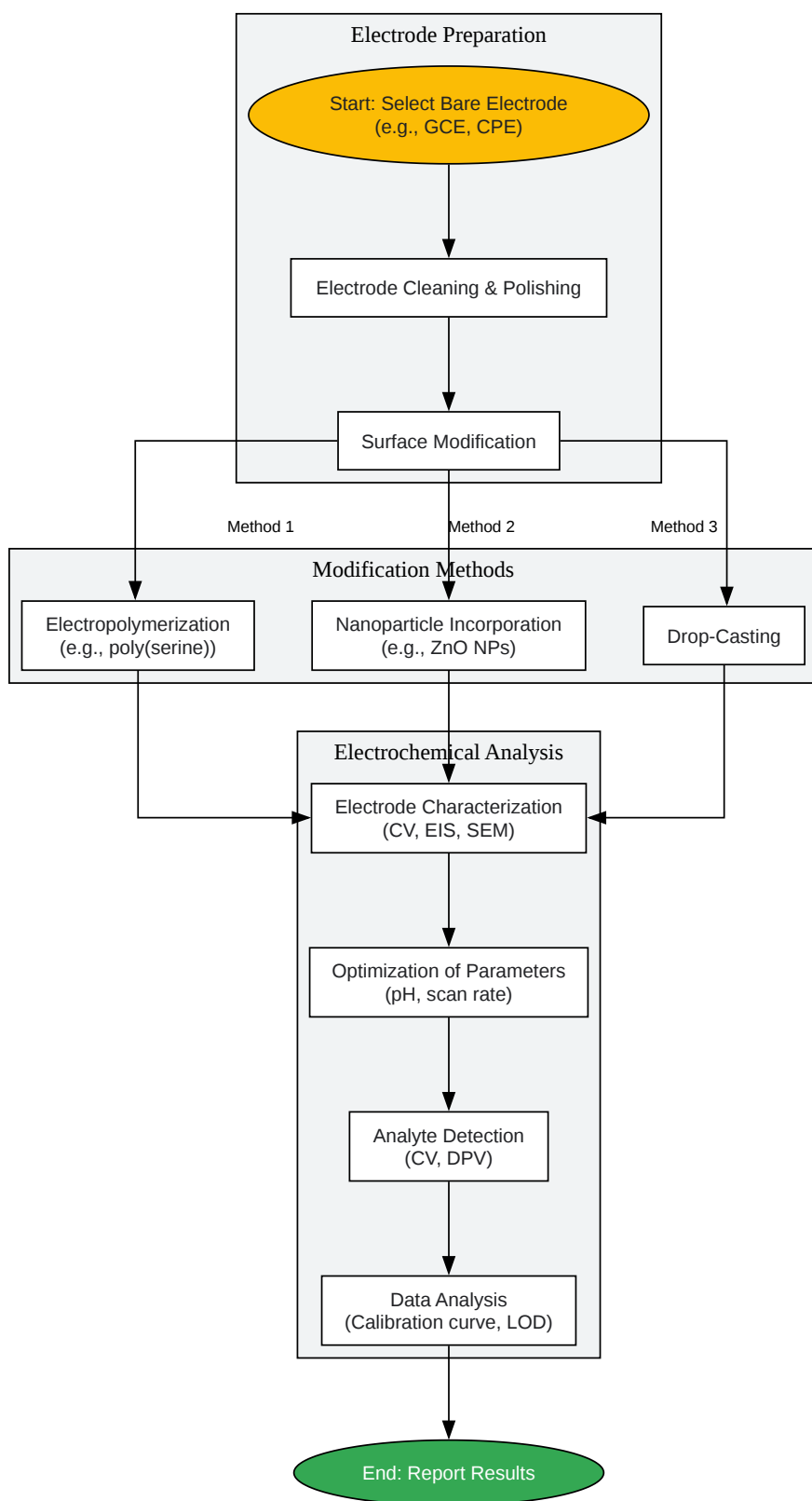
- Cyclic Voltammetry (CV): A potentiodynamic electrochemical measurement where the potential of the working electrode is ramped linearly versus time. The potential is swept in one direction and then reversed, allowing for the study of the electrochemical processes

occurring at the electrode surface. CV provides information about the redox potentials and the rates of the electrochemical reactions.

- **Differential Pulse Voltammetry (DPV):** A highly sensitive voltammetric technique where fixed-magnitude pulses are superimposed on a linear potential sweep. The current is measured immediately before each potential change, and the current difference is plotted against potential. DPV offers improved sensitivity and resolution compared to CV, making it well-suited for quantitative analysis at low concentrations.^[3]

Electrode Modification and Analysis Workflow

The performance of an electrochemical sensor is highly dependent on the properties of the working electrode. Modification of the electrode surface can enhance its sensitivity, selectivity, and stability. Common modification strategies include the use of polymers, nanoparticles, and nanocomposites. The general workflow for fabricating a modified electrode and performing electrochemical analysis is depicted below.

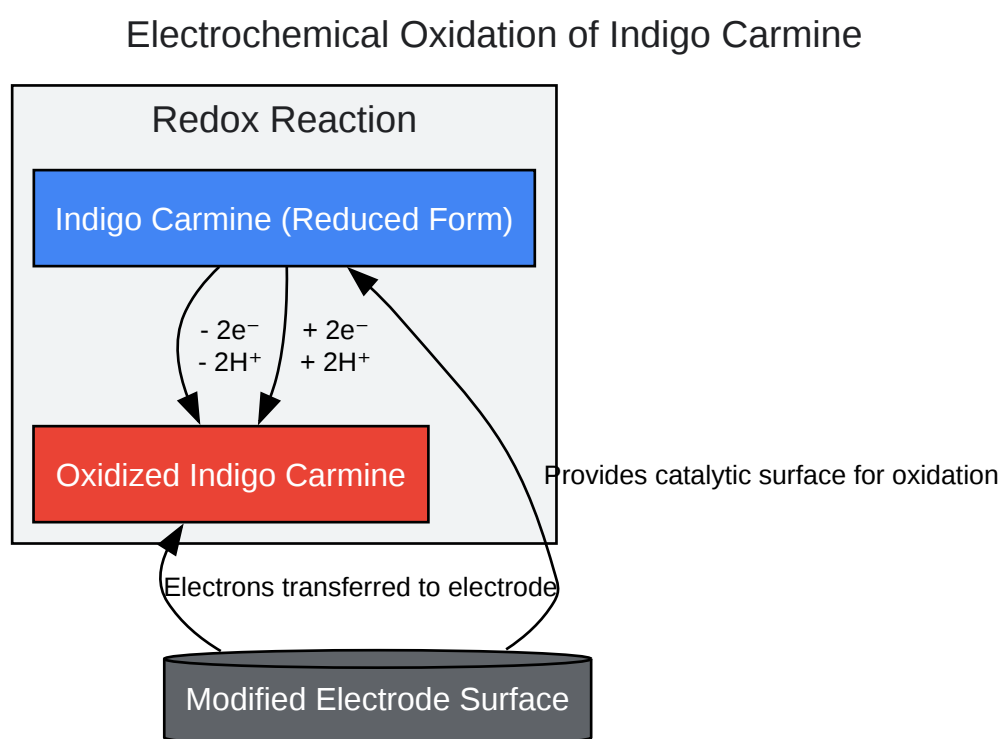


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Caption: Workflow for the fabrication and analysis of a modified electrochemical sensor.

Signaling Pathway: Electrochemical Oxidation of Indigo Carmine

The electrochemical detection of **indigo** carmine (IC) at a modified electrode surface involves the oxidation of the IC molecule. This process is often facilitated by the electrocatalytic properties of the modifier, which can enhance the electron transfer rate and lower the overpotential required for the reaction. The probable reaction mechanism involves a two-electron, two-proton transfer process.[4]



Caption: Proposed mechanism for the electrochemical oxidation of **Indigo** Carmine.

Applications

Detection of Indigo Carmine in Environmental and Food Samples

Modified electrodes have been successfully employed for the sensitive and selective detection of **indigo** carmine in various matrices. For instance, a poly(serine)-modified carbon paste

electrode (PSMCPE) has been developed for the detection of IC in water samples.[3] Similarly, ZnO nanoparticle-modified carbon paste electrodes (ZnO-MCPE) have been used for detecting IC, which is a common dye in the food and textile industries.[5]

Simultaneous Detection of Multiple Analytes

A significant advantage of electrochemical sensors is their potential for the simultaneous detection of multiple analytes in a single measurement. For example, a ZnO-MCPE has been shown to successfully measure **indigo** carmine in the presence of interfering substances like ascorbic acid (AA) and dopamine (DA).[5] This capability is crucial for the analysis of complex real-world samples where multiple electroactive species may be present.

Electrochemical Fingerprinting of Indigo-Yielding Plants

Electrochemical fingerprinting is an emerging technique for the rapid identification and classification of plant species. This method relies on recording the unique voltammetric profile (fingerprint) of electrochemically active molecules present in plant tissues. This technology has been applied to analyze and differentiate various species of *Strobilanthes*, a genus of plants used for **indigo** production, providing a fast and convenient method for plant identification.[6][7]

Data Presentation: Performance of Various Modified Electrodes

The following table summarizes the quantitative performance data for several **indigo** carmine electrochemical sensors reported in the literature.

Electrode Modifier	Analyte	Technique	Linear Range (μM)	LOD (μM)	LOQ (μM)	Reference
Poly(serine)	Indigo Carmine	DPV	0.2–3.5	0.132	0.440	[3]
ZnO Nanoparticles	Indigo Carmine	DPV	-	0.352	1.176	[5]
Poly(arginine)	Indigo Carmine	DPV	0.2-1.0 & 1.5-3.5	0.0253	0.0843	[8]
Poly(di-phenylalanine) on CNT	Indigo Carmine	CV	0.2-10.0	-	-	[9]
Poly(glutamic acid) on MWCNT	Indigo Carmine	DPV	-	0.36	-	[10]

LOD: Limit of Detection, LOQ: Limit of Quantification

Experimental Protocols

Protocol 1: Preparation of a Poly(serine)-Modified Carbon Paste Electrode (PSMCPE)

Materials and Reagents:

- Graphite powder
- Silicone oil
- Serine
- Phosphate buffer solution (PBS), 0.2 M

- Bare carbon paste electrode (BCPE)
- Potentiostat/Galvanostat electrochemical workstation
- Ag/AgCl reference electrode
- Platinum wire counter electrode

Procedure:

- Preparation of Bare Carbon Paste Electrode (BCPE):
 - Mix graphite powder and silicone oil in a 70:30 ratio.[3]
 - Pack the resulting paste firmly into the cavity of a carbon paste electrode holder.
 - Smooth the electrode surface by rubbing it on a clean, smooth surface.
- Electropolymerization of Serine:
 - Prepare a 1.0 mM solution of serine in 0.2 M PBS (pH 5.5).[3]
 - Immerse the BCPE, Ag/AgCl reference electrode, and platinum wire counter electrode into the serine solution.
 - Perform electropolymerization by cycling the potential using cyclic voltammetry. The specific potential range and number of cycles should be optimized, for example, for 10 cycles at a sweep rate of 0.1 V/s.[8]
 - After polymerization, rinse the modified electrode (PSMCPE) thoroughly with distilled water to remove any unreacted monomer.

Protocol 2: Electrochemical Detection of Indigo Carmine using PSMCPE

Materials and Reagents:

- Poly(serine)-modified carbon paste electrode (PSMCPE)

- **Indigo Carmine (IC)** stock solution
- Phosphate buffer solution (PBS), 0.2 M (pH 7.0)
- Potentiostat/Galvanostat electrochemical workstation
- Ag/AgCl reference electrode
- Platinum wire counter electrode

Procedure:

- Cyclic Voltammetry (CV) Measurement:
 - Prepare a solution containing a known concentration of IC (e.g., 0.1 mM) in 0.2 M PBS (pH 7.0).^[3]
 - Immerse the PSMCPE, reference, and counter electrodes into the solution.
 - Record the cyclic voltammogram at a specific scan rate (e.g., 0.1 V/s) over a defined potential window.^[3]
 - Observe the oxidation and reduction peaks of IC.
- Differential Pulse Voltammetry (DPV) Measurement for Quantification:
 - Prepare a series of standard solutions of IC with varying concentrations in 0.2 M PBS (pH 7.0).
 - For each standard solution, record the DPV response.
 - Plot the peak current as a function of the IC concentration to construct a calibration curve.
 - Use the calibration curve to determine the concentration of IC in unknown samples.

Protocol 3: Preparation of a ZnO Nanoparticle-Modified Carbon Paste Electrode (ZnO-MCPE)

Materials and Reagents:

- Graphite powder
- Silicone oil
- ZnO nanoparticles
- Bare carbon paste electrode (BCPE)

Procedure:

- Preparation of ZnO-MCPE:
 - Prepare a mixture of graphite powder and silicone oil in a 70:30 ratio.[\[5\]](#)
 - Add a specific weight of ZnO nanoparticles to the mixture and grind them together to form a homogenous paste.
 - Pack the resulting paste into the electrode holder and smooth the surface.[\[5\]](#)

Protocol 4: Interference Studies

Materials and Reagents:

- ZnO-MCPE (or other modified electrode)
- **Indigo** Carmine (IC) solution
- Solutions of potential interfering species (e.g., ascorbic acid, dopamine)
- Phosphate buffer solution (PBS), 0.2 M (pH 7.0)
- Potentiostat/Galvanostat electrochemical workstation

Procedure:

- Selective Detection of IC:

- Prepare a binary mixture containing a fixed concentration of the interfering species (e.g., 1.0 mM ascorbic acid) and varying concentrations of IC.[5]
- Record the DPV response for each mixture.
- Observe the change in the peak current of IC and the interfering species. A successful sensor will show a clear, distinct peak for IC that changes linearly with its concentration, with minimal effect from the interfering substance.[5]

Conclusion

The development of electrochemical sensors with modified electrodes offers a promising approach for the rapid, sensitive, and selective detection of **indigo** and its derivatives. Techniques such as electropolymerization and the incorporation of nanoparticles have been shown to significantly enhance sensor performance. These sensors have demonstrated practical applicability in diverse areas, from environmental monitoring to the quality control of food and textiles, and even in the rapid identification of plants. Future research may focus on the development of miniaturized and portable sensor systems for on-site analysis and the exploration of novel modifier materials to further improve sensitivity and selectivity.

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